

The Enigmatic Role of Angiotensin II (1-4): A Synopsis of Current Knowledge

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Angiotensin II (1-4), human*

Cat. No.: *B12430916*

[Get Quote](#)

For the attention of Researchers, Scientists, and Drug Development Professionals.

Introduction

The renin-angiotensin system (RAS) is a cornerstone of cardiovascular and renal physiology, with its primary effector, Angiotensin II (Ang II), being the subject of extensive research. However, the physiological significance of its various metabolites is an expanding field of investigation. This document provides a technical overview of the current, albeit limited, understanding of the human peptide Angiotensin II (1-4) [Ang II (1-4)]. While the body of research on this specific fragment is not as robust as for other angiotensin peptides, this guide synthesizes the available data on its formation, potential biological activities, and the methodologies for its study.

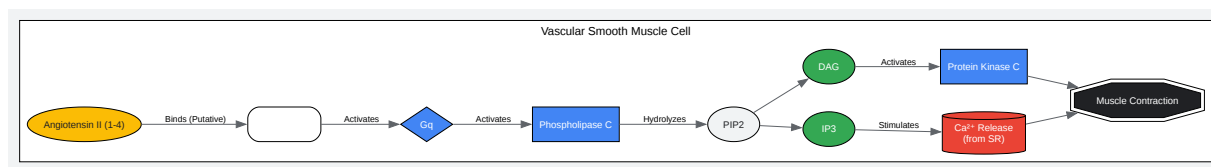
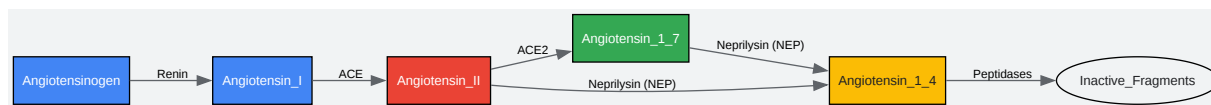
Formation and Metabolism of Angiotensin II (1-4)

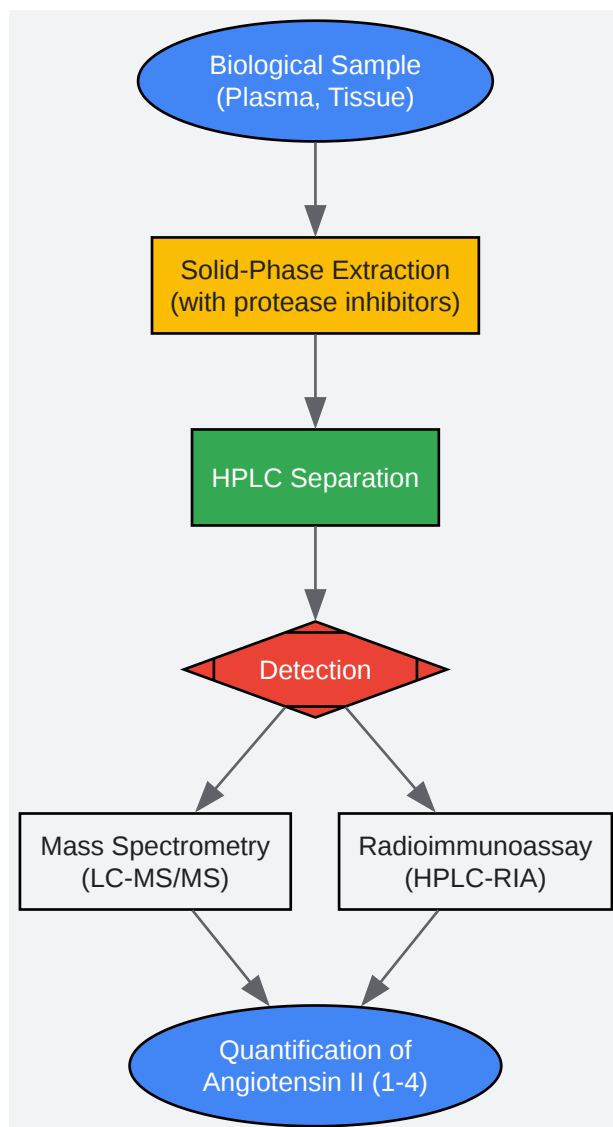
Angiotensin II (1-4) is a tetrapeptide fragment of Angiotensin II, with the amino acid sequence Asp-Arg-Val-Tyr. It is primarily understood as a degradation product within the complex enzymatic cascade of the renin-angiotensin system.

Several enzymes are implicated in the metabolism of angiotensin peptides, with Neprilysin (NEP), also known as neutral endopeptidase, playing a key role in the degradation of Angiotensin-(1-7) to Angiotensin-(1-4).^[1] Studies on the metabolism of Angiotensin II in renal proximal tubules have shown that Angiotensin II can be converted to Angiotensin-(1-7) by ACE2, which is then rapidly metabolized to smaller fragments, including Angiotensin-(1-4).^[2]

Another pathway suggests the direct conversion of Angiotensin II to Angiotensin-(1-4) by neprilysin.[2]

The following diagram illustrates the position of Angiotensin II (1-4) within the broader renin-angiotensin system.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. joe.bioscientifica.com [joe.bioscientifica.com]
- 2. journals.physiology.org [journals.physiology.org]

- To cite this document: BenchChem. [The Enigmatic Role of Angiotensin II (1-4): A Synopsis of Current Knowledge]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12430916#physiological-role-of-angiotensin-ii-1-4-human]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com